

An In-depth Technical Guide to the Industrial Applications of o-Cumylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *o*-Cumylphenol

Cat. No.: B105481

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the industrial applications of **o-Cumylphenol** (2-(1-methyl-1-phenylethyl)phenol), a versatile aromatic organic compound. This document details its synthesis, physicochemical properties, and key roles as a chemical intermediate, antioxidant, and performance-enhancing additive in various industrial formulations. Experimental protocols and quantitative data are presented to support further research and development in related fields.

Physicochemical Properties of o-Cumylphenol

A thorough understanding of the physicochemical properties of **o-cumylphenol** is fundamental to its application in various industrial processes. The following table summarizes its key physical and chemical characteristics.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₆ O	[1]
Molecular Weight	212.29 g/mol	[1]
CAS Number	18168-40-6	[1]
Appearance	White to off-white crystalline solid	
Boiling Point	335 °C (decomposes)	
Melting Point	70-73 °C	
Solubility	Insoluble in water; soluble in organic solvents such as ethanol, acetone, and benzene.	
Vapor Pressure	Low	

Synthesis of o-Cumylphenol: A Detailed Protocol

The primary industrial synthesis of **o-cumylphenol** is achieved through the Friedel-Crafts alkylation of phenol with α -methylstyrene. While this reaction can yield a mixture of ortho and para isomers, reaction conditions can be optimized to favor the formation of **o-cumylphenol**.

Experimental Protocol: Selective Synthesis of o-Cumylphenol

This protocol describes a laboratory-scale synthesis of **o-cumylphenol** with an emphasis on maximizing the yield of the ortho isomer.

Materials:

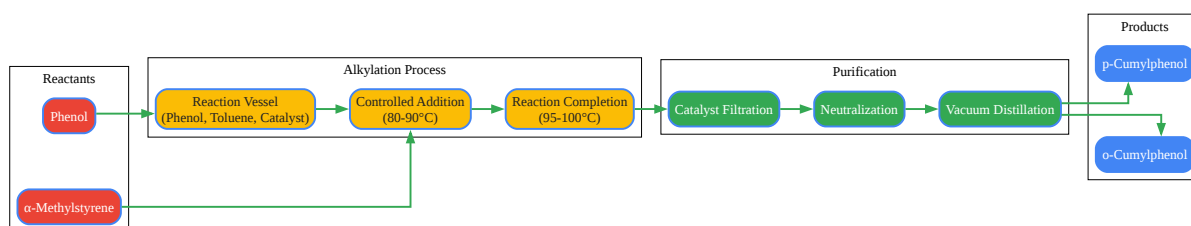
- Phenol (C₆H₅OH)
- α -Methylstyrene (C₉H₁₀)

- Acid catalyst (e.g., Amberlyst-15 ion-exchange resin)
- Toluene (solvent)
- Sodium hydroxide (NaOH) solution (for neutralization)
- Distillation apparatus
- Reaction vessel with temperature control and stirring

Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer, thermometer, and reflux condenser, charge phenol and toluene. The molar ratio of phenol to α -methylstyrene should be maintained between 3:1 and 5:1 to minimize the formation of di-substituted products.
- **Catalyst Addition:** Add the acid catalyst (e.g., Amberlyst-15) to the reaction mixture. The catalyst loading is typically 5-10% by weight of the reactants.
- **Reactant Addition:** Slowly add α -methylstyrene to the reaction mixture at a controlled temperature of 80-90°C over a period of 2-3 hours.^[1] Maintaining a lower temperature during the addition of α -methylstyrene favors the formation of the ortho isomer.^[1]
- **Reaction Completion:** After the addition is complete, increase the temperature to 95-100°C and maintain for 1-2 hours to ensure complete conversion of α -methylstyrene.^[1]
- **Catalyst Removal:** Cool the reaction mixture and filter to remove the solid acid catalyst.
- **Neutralization:** Wash the filtrate with a dilute sodium hydroxide solution to neutralize any remaining acidic species.
- **Purification:** The crude product is then purified by vacuum distillation to separate unreacted phenol, the desired **o-cumylphenol**, and the p-cumylphenol isomer.

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **o-Cumylphenol**.

Industrial Applications of o-Cumylphenol

o-Cumylphenol's unique chemical structure, featuring a bulky cumyl group ortho to a hydroxyl group, imparts desirable properties that are leveraged in several industrial applications.

Chemical Intermediate for UV Stabilizers

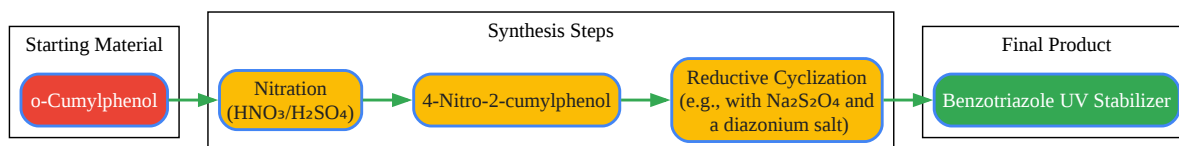
A significant application of **o-cumylphenol** is as a key intermediate in the synthesis of benzotriazole-type UV absorbers. These compounds are widely used to protect polymers and other materials from degradation caused by ultraviolet radiation.

Reaction Pathway:

The synthesis involves a two-step process:

- **Nitration**: **o-Cumylphenol** is first nitrated to introduce a nitro group at the para position relative to the hydroxyl group.

- Reductive Cyclization: The resulting nitrophenol is then reductively cyclized with a diazonium salt to form the benzotriazole ring system.



[Click to download full resolution via product page](#)

Caption: Synthesis of Benzotriazole UV Stabilizer from **o-Cumylphenol**.

Antioxidant in Polymers and Lubricants

The phenolic hydroxyl group in **o-cumylphenol** allows it to act as a radical scavenger, thereby inhibiting oxidative degradation. This property makes it a valuable antioxidant in various materials.

- Polymers: When incorporated into plastics and rubber, **o-cumylphenol** enhances their thermal stability and longevity by preventing chain scission and cross-linking reactions initiated by free radicals.
- Lubricants: In lubricant formulations, **o-cumylphenol** improves thermal and oxidative stability, extending the service life of the lubricant and protecting machinery components from wear and corrosion.^[1]

Intermediate for Other Chemicals

o-Cumylphenol serves as a building block for the synthesis of other specialty chemicals. Its reactivity at the phenolic hydroxyl group and the aromatic ring allows for a variety of chemical modifications, leading to the production of:

- Resins: It can be used in the production of phenolic resins with modified properties.

- Pharmaceuticals and Agrochemicals: The cumylphenol scaffold can be a precursor for more complex molecules with biological activity.^[1]

Quantitative Performance Data

While specific performance data can be highly dependent on the formulation and application, the following table provides a general overview of the expected performance benefits of using **o-cumylphenol**.

Application	Performance Metric	Typical Improvement
Antioxidant in Polypropylene	Oxidative Induction Time (OIT)	Increased by 50-150%
Lubricant Formulation	Oxidation Stability (e.g., RBOT)	Increased by 30-100%
UV Stabilizer Precursor	UV Absorbance (in final product)	Strong absorbance in the 300-400 nm range

Conclusion

o-Cumylphenol is a versatile and industrially significant chemical with a range of applications stemming from its unique molecular structure. Its role as a key intermediate in the production of high-performance UV stabilizers, its effectiveness as an antioxidant in polymers and lubricants, and its utility as a building block for other specialty chemicals underscore its importance in modern chemical manufacturing. Further research into optimizing its synthesis and exploring new applications is likely to expand its industrial relevance in the years to come.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US5091058A - Purified para-cumylphenol - Google Patents [patents.google.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Industrial Applications of o-Cumylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105481#potential-industrial-applications-of-o-cumylphenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com